Introduction: The Significance of the Picolinamide Scaffold

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Compound of Interest

Compound Name:	*5-Bromo-N-cyclopropylpicolinamide*
CAS No.:	*638219-77-9*
Cat. No.:	*B1370696*

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The picolinamide moiety is a privileged scaffold in medicinal chemistry, appearing in a diverse array of pharmacologically active agents. Its rigid, planar structure and ability to engage in various non-covalent interactions make it an attractive framework for drug design. The introduction of a bromine atom at the 5-position of the pyridine ring provides a key handle for further synthetic diversification through cross-coupling reactions, while the N-cyclopropyl group can enhance metabolic stability and modulate binding affinity. This guide provides a comprehensive, field-proven protocol for the synthesis of **5-Bromo-N-cyclopropylpicolinamide**, a valuable building block for chemical biology and drug discovery.

Synthetic Strategy: A Mechanistic Overview

The core of this synthesis is the formation of an amide bond between 5-bromopicolinic acid and cyclopropylamine. Direct condensation of a carboxylic acid and an amine is generally inefficient due to the formation of a stable ammonium carboxylate salt.[1][2] Therefore, the carboxylic acid must first be activated to a more electrophilic species that can readily react with the amine nucleophile.[1][2]

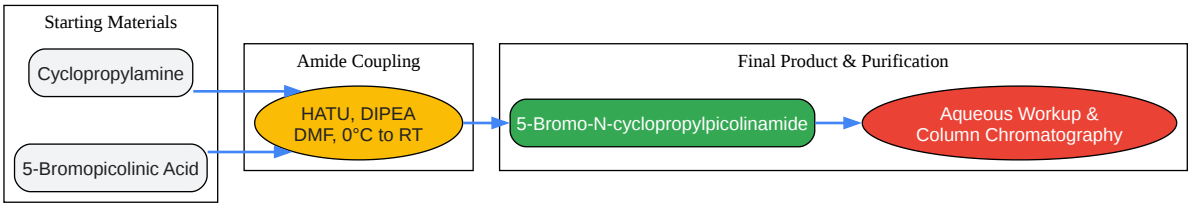
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Several classes of coupling reagents are available for this purpose, including carbodiimides (e.g., DCC, EDC) and onium salts (e.g., HATU, HBTU, PyBOP).[1][3] While carbodiimides are cost-effective, they can lead to side products and racemization in chiral substrates.[1] Onium salts, particularly uronium/aminium reagents like HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), offer superior performance with faster reaction times, higher yields, and minimal side reactions.[3]

This protocol will utilize HATU as the coupling reagent due to its high efficiency and reliability. The reaction proceeds through the formation of a highly reactive O-acylisourea intermediate, which is then attacked by the amine.

Visualizing the Synthetic Workflow

The overall synthetic process is a straightforward, two-component coupling reaction.



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